

Application Notes and Protocols for LEI110 in Mouse Xenograft Models

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Compound of Interest

Compound Name: LEI110
Cat. No.: B15617828

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These application notes provide a comprehensive overview of the recommended use of **LEI110**, a dual inhibitor of Activator Protein-2 alpha (AP-2 α) and the HRAS-like suppressor (HRASLS) family of enzymes, in mouse xenograft models for preclinical cancer research.

Introduction

LEI110 is a small molecule inhibitor with a dual mechanism of action, making it a promising candidate for cancer therapy. It functions as an inhibitor of AP-2 α , a transcription factor implicated in the regulation of DNA damage repair (DDR) genes. By inhibiting AP-2 α , **LEI110** can suppress the transcription of key DDR proteins, leading to increased DNA damage in cancer cells. Additionally, **LEI110** is a pan-inhibitor of the HRASLS family of thiol hydrolases (also known as phospholipase A and acyltransferase (PLAAT) family), including PLAAT2, PLAAT3, and PLAAT5. This inhibition can modulate lipid metabolism and cellular signaling pathways.

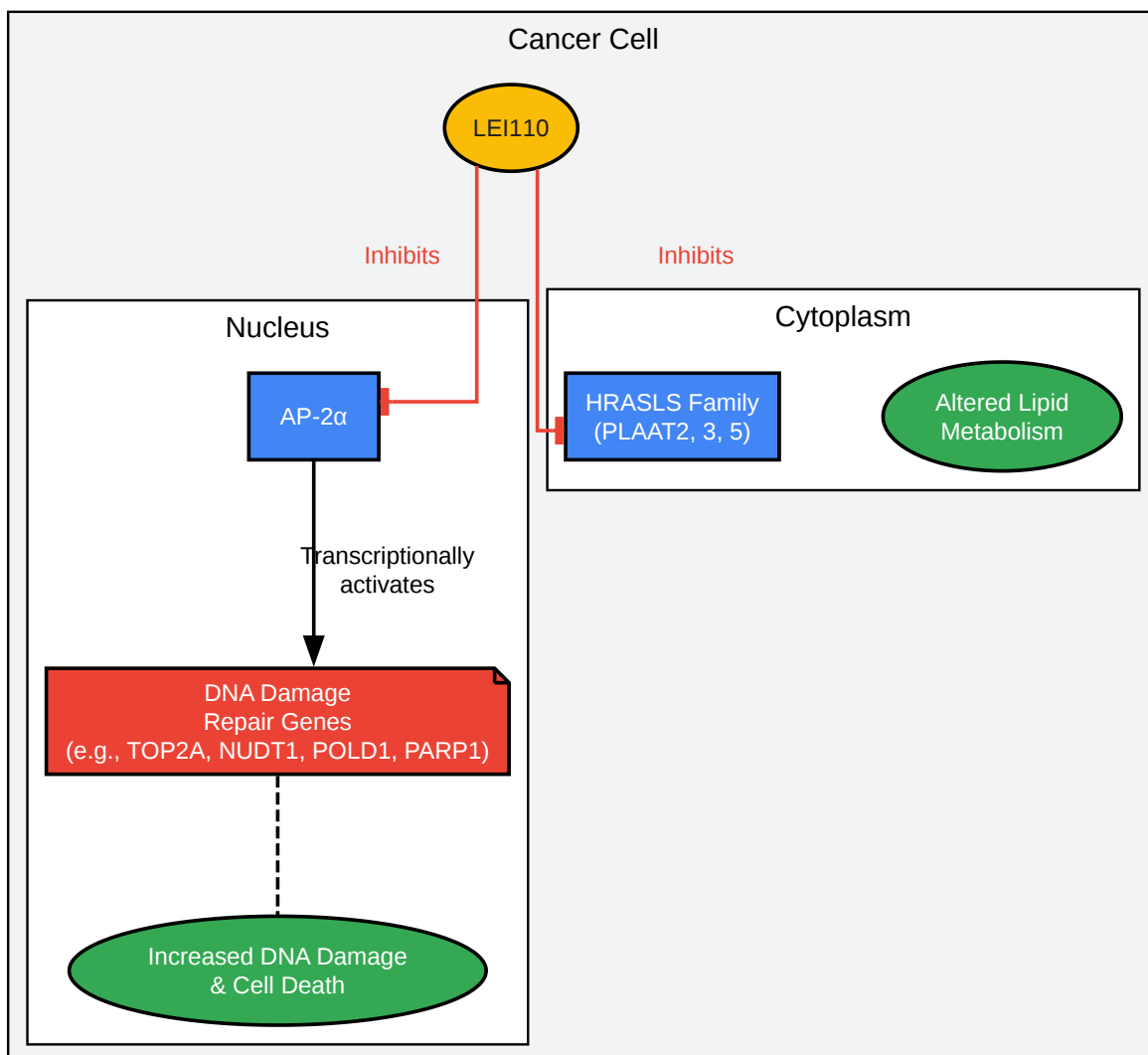
Recommended Dosage of LEI110 for Mouse Xenograft Models

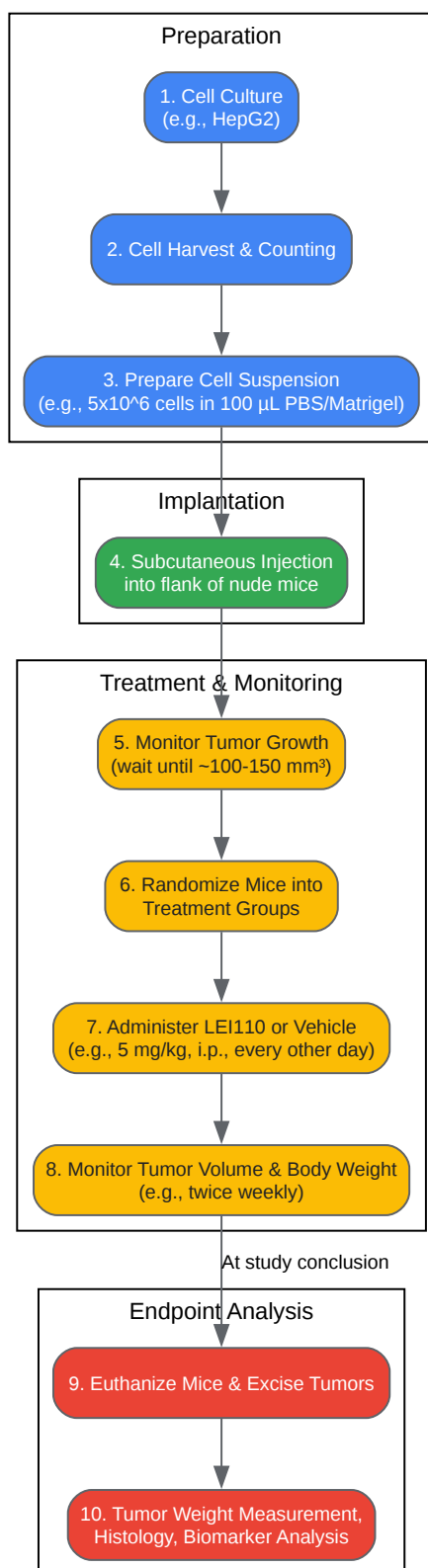
The recommended dosage of **LEI110** for mouse xenograft models is based on currently available preclinical data. Researchers should consider the specific tumor model and experimental goals when determining the optimal dosage.

Parameter	Recommendation	Study Context	Citation
Efficacy Dosage	5 mg/kg	Breast cancer lung metastasis model	
Route of Administration	Intraperitoneal (i.p.) injection	Breast cancer lung metastasis model	
Dosing Frequency	Once every two days	Breast cancer lung metastasis model	
Treatment Duration	3 weeks	Breast cancer lung metastasis model	
Toxicity Assessment	Single dose of 10 mg/kg	Acute liver toxicity assessment in mice	[1]

Note: The 10 mg/kg dosage was used in a single-dose toxicity study and showed no obvious acute liver toxicity[1]. The 5 mg/kg dosage was used in an efficacy study for inhibiting breast cancer lung metastasis. Further dose-response studies are recommended for different cancer types and xenograft models to determine the optimal therapeutic window.

Signaling Pathway of LEI110





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References

- 1. dash.harvard.edu [dash.harvard.edu]
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